

Personal protective equipment for handling 4-Bromo-2-nitroaniline

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Compound of Interest

Compound Name: 4-Bromo-2-nitroaniline

Cat. No.: B116644

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Essential Safety and Handling Guide for 4-Bromo-2-nitroaniline

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical information for handling **4-Bromo-2-nitroaniline** (CAS No: 875-51-4). Adherence to these procedures is critical for ensuring laboratory safety and proper disposal.

Hazard Identification and Classification

4-Bromo-2-nitroaniline is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Hazard Class	Category
Acute Toxicity, Oral	4
Acute Toxicity, Dermal	4
Acute Toxicity, Inhalation (Dusts and Mists)	4
Skin Corrosion/Irritation	2
Serious Eye Damage/Eye Irritation	2
Specific target organ toxicity (single exposure)	3
Target Organs: Respiratory system[1]	

Signal Word: Warning[1]

Hazard Statements:[1][2]

- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.
- H332: Harmful if inhaled.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Personal Protective Equipment (PPE)

Engineering controls, such as fume hoods and adequate ventilation, are the primary means of exposure control.[2][3] Personal protective equipment should be used in addition to these controls.

Protection Type	Specification
Eye/Face	Chemical safety goggles or a face shield are required. Must comply with OSHA's 29 CFR 1910.133 or European Standard EN166.[1]
Skin	Protective gloves (e.g., nitrile rubber) and a lab coat or protective suit are necessary to prevent skin contact.[3][4]
Respiratory	A NIOSH/MSHA or European Standard EN 149 approved respirator (such as a dust mask type N95) is required if exposure limits are exceeded or if irritation is experienced.[1]

Safe Handling and Storage Protocol

Handling:

- Preparation: Ensure a well-ventilated area, preferably a chemical fume hood, is used for all handling procedures.[3]
- Avoid Contact: Avoid direct contact with skin and eyes.[1] Do not breathe in dust, mists, or vapors.[1]
- Hygiene: Wash hands and any exposed skin thoroughly after handling.[1][2] Do not eat, drink, or smoke in the work area.[1][4]
- Spills: In case of a spill, sweep up the solid material and place it into a suitable, labeled container for disposal.[1] Avoid generating dust.[3]

Storage:

- Store in a dry, cool, and well-ventilated place.[1][3][4]
- Keep the container tightly closed.[1][3][4]
- Store locked up.[1][3]

- Incompatible Materials: Acids, acid chlorides, and reducing agents.[1]

First Aid Measures

Immediate medical attention is crucial in case of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air and keep them at rest in a position comfortable for breathing.[1][2] If breathing is difficult, administer oxygen.[1] Seek medical attention.[1][2]
Skin Contact	Immediately wash the affected area with soap and plenty of water while removing all contaminated clothing.[1][2] Seek medical attention.[1]
Eye Contact	Rinse immediately and cautiously with plenty of water for at least 15 minutes, also under the eyelids.[1] Remove contact lenses if present and easy to do.[1][2] Continue rinsing and seek medical attention.[1][2]
Ingestion	Do NOT induce vomiting.[5] Rinse the mouth with water.[1][2] Call a poison center or doctor for treatment advice.[1][2]

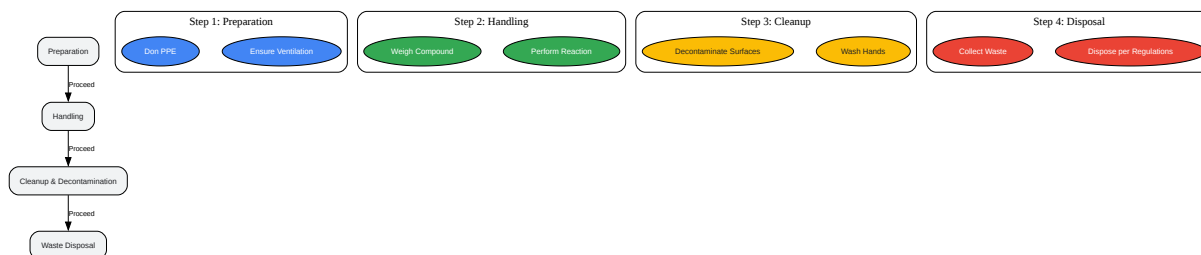
Disposal Plan

All waste materials must be disposed of in accordance with local, regional, and national regulations.[3][4]

- Waste Collection: Collect waste **4-Bromo-2-nitroaniline** and any contaminated materials (e.g., gloves, paper towels) in a designated, labeled, and sealed container.[4]
- Disposal: Dispose of the contents and container at an approved waste disposal plant.[1][3]
Do not allow the chemical to enter drains.[3]

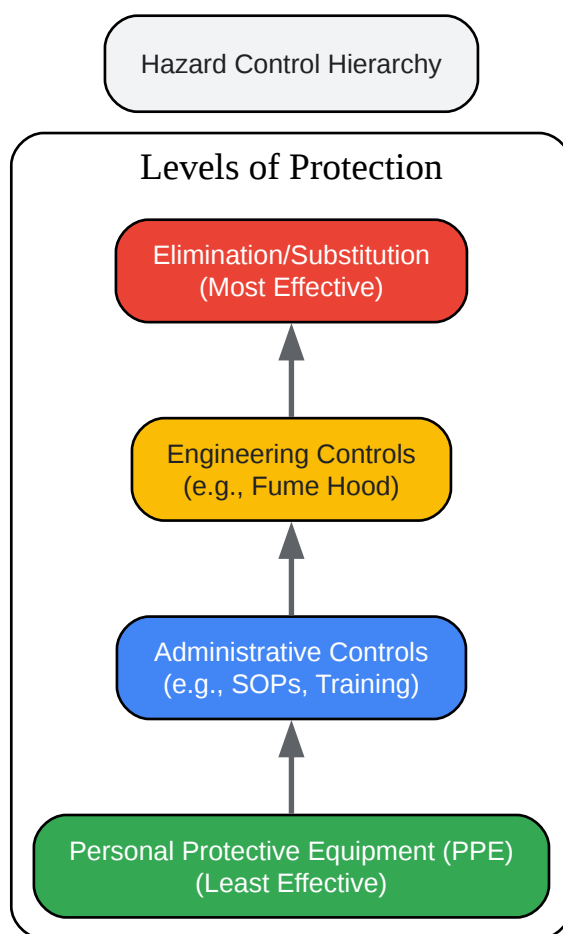
Visualized Workflows

The following diagrams illustrate the necessary procedural steps for safe handling and the logical hierarchy of safety measures.



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Caption: Workflow for handling **4-Bromo-2-nitroaniline**.



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Caption: Hierarchy of safety controls.

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